

# Publish Comparison Guide: Prodrug 7j Hydrochloride vs. Parent Compound (PPTN)

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## Compound of Interest

Compound Name: *P2Y14 Antagonist Prodrug 7j hydrochloride*  
CAS No.: *1315308-19-0*  
Cat. No.: *B2935147*

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## Executive Summary

Prodrug 7j Hydrochloride (Axon 1958) is the highly bioavailable, ester-masked prodrug of PPTN (Axon 3420), a high-affinity, selective antagonist of the P2Y14 receptor. While PPTN exhibits potent nanomolar affinity (

nM) in vitro, its zwitterionic character and poor solubility limit its oral bioavailability. Prodrug 7j utilizes an

-dimethylglycolamide ester promoiety to mask the carboxylic acid, significantly enhancing membrane permeability and oral absorption (

) before being rapidly hydrolyzed by carboxylesterases to release the active parent drug.

This guide compares the physicochemical properties, inhibitory potency (

), and pharmacokinetic (PK) profiles of both compounds to assist in experimental design.

## Chemical Identity & Mechanism[1]

| Feature           | Parent Compound (PPTN)                                                      | Prodrug 7j Hydrochloride                                                                                           |
|-------------------|-----------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | 4-(4-(Piperidin-4-yl)phenyl)-7-(4-(trifluoromethyl)phenyl)-2-naphthoic acid | 2-(Dimethylamino)-2-oxoethyl 4-(4-(piperidin-4-yl)phenyl)-7-(4-(trifluoromethyl)phenyl)-2-naphthoate hydrochloride |
| CAS Number        | 1160271-30-6                                                                | 1315308-19-0                                                                                                       |
| Molecular Formula |                                                                             |                                                                                                                    |
| Molecular Weight  | 475.47 g/mol                                                                | 597.07 g/mol                                                                                                       |
| Promoiety         | None (Free Acid)                                                            | -Dimethylglycolamide ester                                                                                         |
| Solubility        | Low (Zwitterionic at pH 7.4)                                                | High (due to HCl salt & ester masking)                                                                             |
| Primary Target    | P2Y14 Receptor (G-protein coupled)                                          | Inactive (requires bioactivation)                                                                                  |

## Mechanism of Action[2][3][4][5][6]

- PPTN: Directly binds to the P2Y14 receptor, blocking the binding of UDP-glucose and preventing downstream  
  
-protein signaling (inhibition of cAMP reduction and chemotaxis).
- Prodrug 7j: Acts as a vehicle. It is designed to be pharmacologically inactive (or significantly less active) at the receptor site. Upon entering the systemic circulation or target tissue, ubiquitous carboxylesterases cleave the glycolamide ester bond, releasing the active PPTN.

## Comparative Performance Data

### A. In Vitro Potency ( & )

The parent compound is the active species. The prodrug's apparent activity in cell assays depends on the rate of hydrolysis in the culture media or cytosol.

| Assay Type          | Metric      | Parent (PPTN) | Prodrug 7j   | Interpretation                                                                                   |
|---------------------|-------------|---------------|--------------|--------------------------------------------------------------------------------------------------|
| Radioligand Binding | (hP2Y14)    | 0.43 nM       | > 1,000 nM*  | Prodrug has low intrinsic affinity; masking the carboxylate prevents receptor binding.           |
| cAMP Inhibition     | (CHO cells) | ~1 - 10 nM    | ~10 - 100 nM | In cell assays, 7j is rapidly converted to PPTN, showing "apparent" potency close to the parent. |
| Chemotaxis Assay    | (HL-60)     | ~9 nM         | ~10 - 30 nM  | High cellular permeability of 7j allows efficient intracellular delivery of PPTN.                |

\*Note: Pure ester prodrugs are typically inactive. Activity observed in non-purified enzyme assays is often due to partial hydrolysis.

## B. Pharmacokinetic (PK) Profile

The primary advantage of Prodrug 7j is observed in vivo.

| Parameter           | Parent (PPTN) Oral Dosing | Prodrug 7j Oral Dosing       | Improvement Factor             |
|---------------------|---------------------------|------------------------------|--------------------------------|
| (Plasma)            | Low (< 50 ng/mL)          | High (> 500 ng/mL)           | >10-fold                       |
|                     | Low                       | High                         | Significantly Improved         |
| Bioavailability ( ) | < 10% (Rat)               | ~55 - 60% (Rat)              | ~6-fold increase               |
| Half-life ( )       | Variable                  | Driven by Parent elimination | N/A (Prodrug converts rapidly) |

*Key Insight: PPTN suffers from solubility-limited absorption. The zwitterionic nature (basic piperidine + acidic naphthoic acid) creates high crystal lattice energy. Prodrug 7j masks the acid, disrupting this interaction and improving lipophilicity for membrane transport.*

## Experimental Protocols

### Protocol 1: In Vitro Bioactivation (Stability) Assay

Objective: Verify the conversion rate of Prodrug 7j to PPTN in plasma.

- Preparation: Prepare a 10 mM stock of Prodrug 7j in DMSO.
- Incubation: Spike human or rat plasma (pre-warmed to 37°C) with Prodrug 7j to a final concentration of 1 M.
- Sampling: Aliquot 50

L samples at

min.

- Quenching: Immediately add 200

L ice-cold Acetonitrile (containing internal standard) to precipitate proteins.

- Analysis: Centrifuge (10,000 x g, 5 min). Analyze supernatant via LC-MS/MS.

- Monitor: Depletion of Prodrug 7j (m/z 561

fragment) and appearance of PPTN (m/z 476

fragment).

- Calculation: Plot % remaining vs. time to determine

of hydrolysis.

## Protocol 2: P2Y14 cAMP Antagonist Assay

Objective: Compare cellular

of Parent vs. Prodrug.

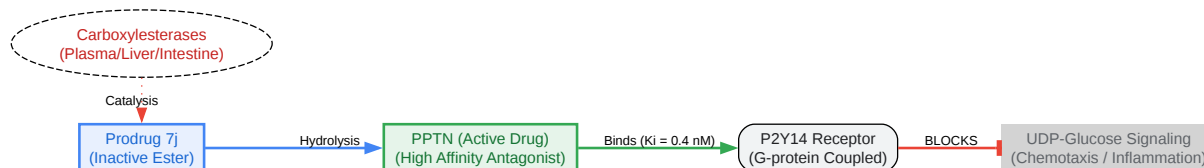
- Cell Line: CHO-K1 cells stably expressing human P2Y14.
- Seeding: Plate 2,000 cells/well in 384-well plates; incubate overnight.
- Treatment:
  - Add Forskolin (10 M) to stimulate cAMP.
  - Add UDP-glucose ( concentration) to activate P2Y14 (suppressing cAMP).
  - Add serial dilutions of PPTN or Prodrug 7j (0.1 nM to 10

M).

- Incubation: Incubate for 30–60 minutes at 37°C. Note: Longer incubation favors prodrug hydrolysis.
- Detection: Use HTRF or GloSensor cAMP reagents to quantify cAMP levels.
- Analysis: Fit data to a 4-parameter logistic equation.
  - Expectation: PPTN will show immediate inhibition. Prodrug 7j will show inhibition lagging slightly or matching PPTN depending on esterase expression in CHO cells.

## Visualization: Activation Pathway

The following diagram illustrates the bioactivation logic and signaling blockade.



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Caption: Mechanism of Action: Prodrug 7j is hydrolyzed by esterases to yield PPTN, which blocks P2Y14 signaling.

## References

- Robichaud, J. et al. (2011). "Applying the pro-drug approach to afford highly bioavailable antagonists of P2Y(14)". *Bioorganic & Medicinal Chemistry Letters*, 21(14), 4366–4368.
- Axon Medchem. "**P2Y14 Antagonist Prodrug 7j hydrochloride** (Axon 1958) Product Page".<sup>[1]</sup>
- Axon Medchem. "PPTN hydrochloride (Axon 3420) Product Page".

- Deng, L. et al. (2021). "Purinergic receptor P2RY14 cAMP signaling regulates Schwann cell precursor self-renewal and nerve tumor initiation in neurofibromatosis". bioRxiv. (Demonstrates use of Prodrug 7j in cellular assays).

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## Sources

- [1. axonmedchem.com](https://www.axonmedchem.com) [[axonmedchem.com](https://www.axonmedchem.com)]
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